

What is the composition of "LM 2005" solution?

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Compound of Interest

Compound Name: **LM 2005**

Cat. No.: **B1674961**

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An in-depth analysis of "LM 2005" reveals that this designation can refer to different chemical solutions depending on the manufacturer. The most clearly defined is a laboratory solution by Carl ROTH, alongside a diesel additive by Liqui Moly. This guide will focus on the composition of these two distinct products.

Carl ROTH LM 2005: An Acetic Acid Solution

The product designated as "LM 2005" from Carl ROTH is a mixture primarily composed of water and acetic acid.^[1] This solution is classified as a hazardous substance, requiring specific handling and safety precautions.

Quantitative Composition

The concentration of the hazardous component, acetic acid, falls within a specific range, dictating its classification and handling requirements.

Component	CAS Number	EINECS Number	Index Number	Concentration
Acetic Acid	64-19-7	200-580-7	607-002-00-6	20 - < 25%
Water	Balance			

Experimental Protocols

While specific experimental protocols for the use of "LM 2005" are application-dependent and not detailed in safety data sheets, standard laboratory procedures for handling acidic solutions

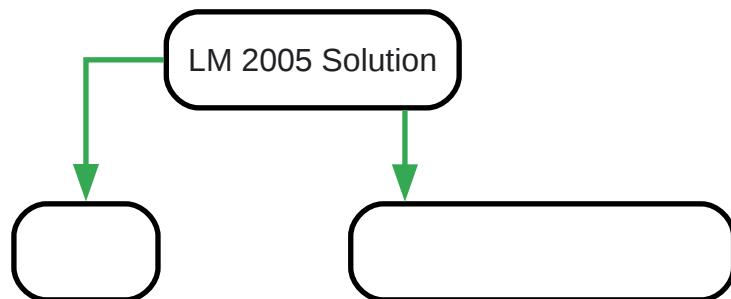
should be followed. This includes the use of personal protective equipment such as gloves, eye protection, and appropriate clothing.[1]

First Aid Measures:

- After inhalation: Supply fresh air or oxygen; seek medical attention.[1]
- After skin contact: Wash with plenty of water and remove contaminated clothing. If irritation occurs, seek medical advice.[1]
- After eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing and consult a doctor.[1]
- After swallowing: Have the victim drink water (at most 2 glasses). Do not induce vomiting due to the risk of perforation.[1]

Logical Relationship of Components

The following diagram illustrates the simple mixture composition of the Carl ROTH "LM 2005" solution.



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Caption: Composition of Carl ROTH **LM 2005** Solution.

Liqui Moly Diesel Purge (LM2005)

Another product identified with the code "LM2005" is "Diesel Purge" manufactured by Liqui Moly.[2] This is a more complex mixture of hydrocarbons designed for cleaning fuel systems.[3]

Quantitative Composition

The primary hazardous component of this solution is a specific fraction of distilled petroleum.

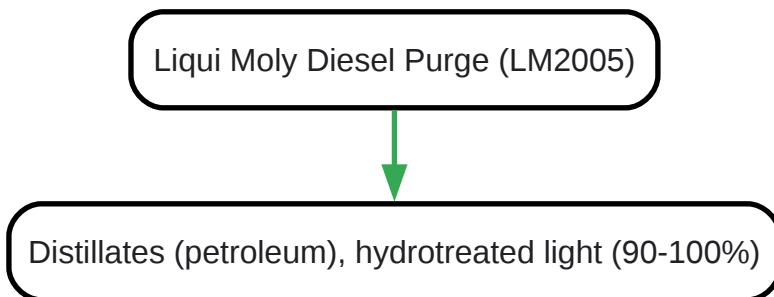
Component	Concentration
Distillates (petroleum), hydrotreated light	90 - 100%

Hazard Information

This solution is classified as a combustible liquid and may be fatal if swallowed and enters airways. It is also harmful to aquatic life with long-lasting effects.[\[3\]](#)

Logical Relationship of Components

The diagram below shows the primary component of the Liqui Moly Diesel Purge.



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Caption: Primary Component of Liqui Moly Diesel Purge (LM2005).

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